

Physical and chemical properties of 3-Cyclopropyl-2-methylpyridine

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Compound of Interest

Compound Name: 3-Cyclopropyl-2-methylpyridine

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An In-depth Technical Guide to 3-Cyclopropyl-2-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Cyclopropyl-2-methylpyridine is a substituted pyridine derivative of interest in medicinal chemistry and materials science. Its unique structural combination of a pyridine ring, a methyl group, and a cyclopropyl moiety imparts specific chemical properties that make it a valuable intermediate in the synthesis of more complex molecules.^[1] This guide provides a comprehensive overview of the known physical and chemical properties of **3-Cyclopropyl-2-methylpyridine**, outlines general synthetic approaches, and discusses its potential applications, particularly in the realm of drug discovery. While experimentally determined data for this specific compound is limited in publicly accessible literature, this document compiles available information and provides context based on related structures.

Chemical and Physical Properties

The physical and chemical properties of **3-Cyclopropyl-2-methylpyridine** are crucial for its handling, characterization, and application in synthesis. While some experimental values are not readily available, predicted data and properties of analogous compounds provide valuable insights.

Physical Properties

Under standard conditions, **3-Cyclopropyl-2-methylpyridine** is expected to be a colorless to light yellow liquid with a characteristic odor.^[1] It is anticipated to have low solubility in water due to the presence of the nonpolar cyclopropyl and methyl groups, which reduce the overall polarity of the pyridine ring.^[1] Conversely, good solubility in common organic solvents is expected.^[1]

Table 1: Physical Properties of **3-Cyclopropyl-2-methylpyridine**

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ N	[1]
Molecular Weight	133.19 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	212.2 ± 9.0 °C (Predicted)	
Density	1.049 ± 0.06 g/cm ³ (Predicted)	
Melting Point	Not available	
pKa	Not available	
Solubility in Water	Low	[1]
Solubility in Organic Solvents	Good	[1]

Chemical Properties

The chemical reactivity of **3-Cyclopropyl-2-methylpyridine** is dictated by its constituent functional groups: the pyridine ring, the methyl group, and the cyclopropyl group.

- Pyridine Ring: The pyridine ring possesses aromatic character due to its conjugated π-electron system, making it relatively stable.^[1] The nitrogen atom's electron-withdrawing nature deactivates the ring towards electrophilic substitution compared to benzene, with substitution typically occurring at the 3- and 5-positions. However, the presence of the electron-donating methyl group at the 2-position can influence the regioselectivity of such reactions.^[1] The pyridine nitrogen can also act as a base or a nucleophile.

- **Methyl Group:** The methyl group at the 2-position can undergo a variety of reactions, including oxidation to a carboxylic acid under appropriate conditions.[1]
- **Cyclopropyl Group:** The cyclopropyl group is characterized by significant ring strain, which imparts unique reactivity. It can undergo ring-opening reactions under certain conditions, providing a pathway to introduce new functional groups.[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Cyclopropyl-2-methylpyridine** are not extensively documented in readily available literature. However, general synthetic strategies can be inferred from standard organic chemistry principles and related transformations.

General Synthetic Approaches

Two primary retrosynthetic disconnections are logical for the synthesis of **3-Cyclopropyl-2-methylpyridine**:

Method A: Cyclopropylation of 2-Methylpyridine

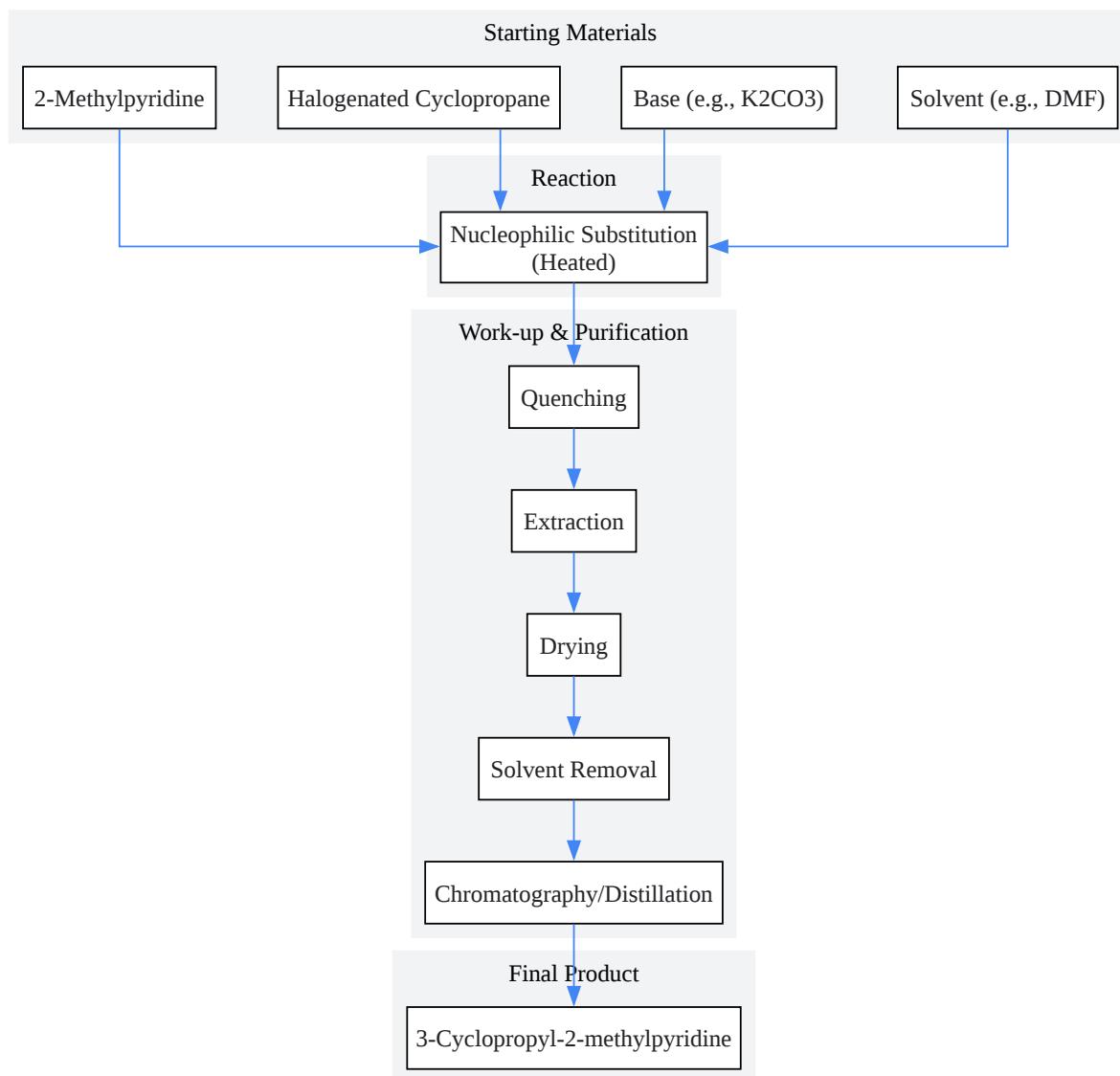
This approach involves the introduction of a cyclopropyl group onto a pre-existing 2-methylpyridine ring. A common method for this transformation is the nucleophilic substitution of a suitable 2-methylpyridine derivative with a cyclopropylating agent.[1]

Method B: Pyridine Ring Formation

This strategy involves constructing the pyridine ring from acyclic precursors that already contain the cyclopropyl and methyl moieties. This can be achieved through various condensation and cyclization reactions.[1]

Hypothetical Experimental Workflow (Method A)

The following diagram illustrates a generalized workflow for the synthesis of **3-Cyclopropyl-2-methylpyridine** via the cyclopropylation of 2-methylpyridine.

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Generalized Synthetic Workflow

Illustrative Experimental Protocol (Hypothetical)

Materials:

- 2-Methylpyridine
- Bromocyclopropane
- Potassium Carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a stirred solution of 2-methylpyridine in DMF, add potassium carbonate.
- Add bromocyclopropane to the mixture.
- Heat the reaction mixture at a specified temperature for a designated period, monitoring the reaction progress by TLC or GC-MS.
- After completion, cool the reaction to room temperature and quench with water.
- Extract the aqueous layer with diethyl ether.
- Wash the combined organic layers with saturated aqueous sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel or by distillation to afford **3-Cyclopropyl-2-methylpyridine**.

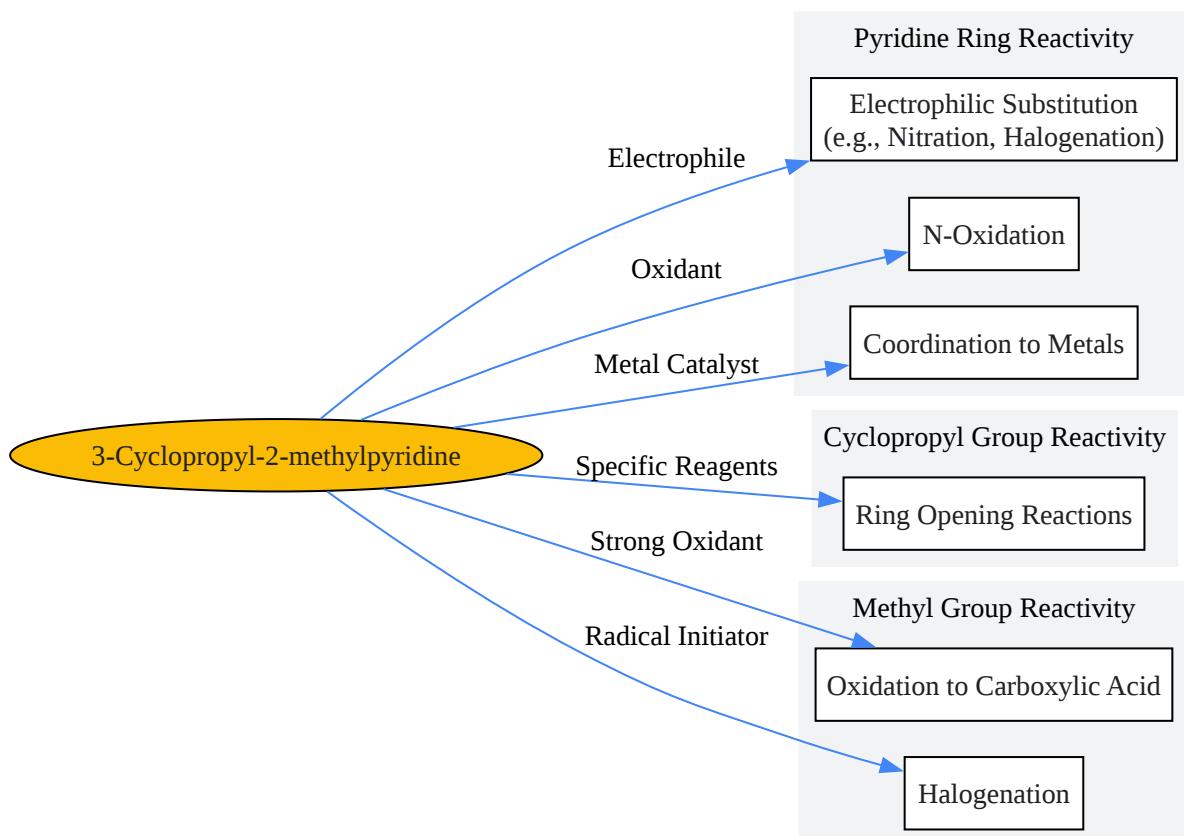
Note: This is a generalized protocol and optimal conditions (temperature, reaction time, stoichiometry) would need to be determined experimentally.

Reactivity and Potential Applications

The unique combination of a pyridine ring and a strained cyclopropyl group makes **3-Cyclopropyl-2-methylpyridine** a versatile building block in organic synthesis, particularly for the development of novel pharmaceuticals.

Logical Relationships in Reactivity

The following diagram illustrates the potential reactivity of the different moieties within **3-Cyclopropyl-2-methylpyridine**.

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Reactivity Map of 3-Cyclopropyl-2-methylpyridine

Applications in Drug Development

While specific drug development projects utilizing **3-Cyclopropyl-2-methylpyridine** are not prominently reported, the cyclopropyl-pyridine scaffold is of significant interest in medicinal chemistry. The cyclopropyl group can act as a bioisostere for other functional groups and can improve metabolic stability, binding affinity, and other pharmacokinetic properties of drug candidates. Pyridine derivatives are known to exhibit a wide range of biological activities, and the introduction of a cyclopropyl group can fine-tune these properties.

Spectroscopic Data

No specific experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, MS) for **3-Cyclopropyl-2-methylpyridine** has been identified in the reviewed literature. Characterization of this compound would rely on standard spectroscopic techniques.

- ¹H NMR: Expected signals would include those for the aromatic protons on the pyridine ring, a singlet for the methyl protons, and multiplets for the cyclopropyl protons.
- ¹³C NMR: Resonances would be expected for the carbons of the pyridine ring, the methyl carbon, and the carbons of the cyclopropyl group.
- IR Spectroscopy: Characteristic absorption bands would be present for C-H stretching (aromatic, methyl, and cyclopropyl), C=N and C=C stretching of the pyridine ring, and C-H bending vibrations.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (133.19 g/mol).

Conclusion

3-Cyclopropyl-2-methylpyridine is a chemical entity with potential as a valuable building block in synthetic and medicinal chemistry. While a comprehensive experimental characterization is not yet publicly available, its properties and reactivity can be largely inferred from its structure. Further research into the synthesis, characterization, and biological evaluation of this compound and its derivatives could lead to the discovery of novel molecules with important applications in drug discovery and materials science.

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References

- 1. 3-Cyclopropyl-2-Methylpyridine | Structure, Properties, Uses & Safety Data | Reliable Chemical Supplier China [pipzine-chem.com]
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